

molecular formula and weight of 5-Undecene, 4-methyl-

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Compound of Interest

Compound Name: 5-Undecene, 4-methyl-

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Technical Guide: 5-Undecene, 4-methyl-

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a concise overview of the chemical properties, synthesis, and analysis of **5-Undecene, 4-methyl-**. Due to the limited specific literature on this compound, this guide also presents general experimental protocols and conceptual pathways relevant to aliphatic hydrocarbons of its class.

Core Data

The fundamental physicochemical properties of **5-Undecene, 4-methyl-** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₂₄ [1] [2]
Molecular Weight	168.32 g/mol [1] [2]
IUPAC Name	4-methylundec-5-ene [1]

Experimental Protocols

Given the absence of specific published experimental methods for **5-Undecene, 4-methyl-**, this section details representative protocols for the synthesis and analysis of similar alkenes.

Synthesis: Wittig Reaction

The Wittig reaction is a robust method for the stereoselective synthesis of alkenes from aldehydes or ketones.^{[3][4][5][6]} To synthesize a substituted alkene like **5-Undecene, 4-methyl-**, a suitable phosphonium ylide would be reacted with a corresponding aldehyde or ketone.

General Protocol:

- **Ylide Generation:** A phosphonium salt is suspended in a suitable anhydrous solvent (e.g., tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon). A strong base (e.g., n-butyllithium or sodium hydride) is added dropwise at a controlled temperature to deprotonate the phosphonium salt, forming the ylide.
- **Reaction with Carbonyl:** The aldehyde or ketone, dissolved in an anhydrous solvent, is added slowly to the ylide solution. The reaction mixture is stirred, typically at room temperature, until the reaction is complete, which can be monitored by thin-layer chromatography.
- **Work-up and Purification:** The reaction is quenched by the addition of water or a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography to yield the alkene.

Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds, making it ideal for analyzing hydrocarbons like **5-Undecene, 4-methyl-.**^{[7][8][9][10][11]}

General Protocol:

- Sample Preparation: A dilute solution of the sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- Injection: A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The components of the sample are separated based on their boiling points and interactions with the stationary phase of the column.
- Mass Spectrometry: As each component elutes from the column, it enters the mass spectrometer. The molecules are ionized, typically by electron ionization, and the resulting fragments are separated based on their mass-to-charge ratio.
- Data Analysis: The resulting mass spectrum provides a molecular fingerprint of each component, allowing for its identification by comparison to spectral libraries. The retention time from the gas chromatogram further aids in identification and quantification.

Conceptual Pathways

Due to the lack of specific information on signaling pathways for **5-Undecene, 4-methyl-**, a conceptual diagram illustrating the general metabolic fate of aliphatic hydrocarbons in biological systems is provided. Aliphatic hydrocarbons are generally treated as xenobiotics by the human body and are metabolized primarily in the liver to facilitate their excretion.[2]



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General metabolic pathway of an aliphatic hydrocarbon.

This diagram illustrates that upon absorption, a hydrocarbon like **5-Undecene, 4-methyl-** would likely undergo oxidation in the liver, catalyzed by cytochrome P450 enzymes, to form

more polar metabolites such as alcohols, aldehydes, and carboxylic acids. These metabolites can then be further conjugated and excreted from the body, primarily through urine. It is important to note that some hydrocarbons can have toxic effects on various organ systems.[12]

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